

An In-depth Technical Guide to 5-Chloropentanal

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Compound of Interest

Compound Name: 5-Chloropentanal

Cat. No.: B1584631

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Introduction: **5-Chloropentanal** is a bifunctional organic compound featuring a terminal aldehyde group and a chlorine atom at the C-5 position. This unique structure, combining a reactive carbonyl group with a halogenated alkyl chain, establishes it as a versatile and valuable intermediate in organic synthesis.^[1] Its applications span pharmaceuticals, agrochemicals, and materials science, making it a compound of significant interest to researchers and development professionals. This guide provides a comprehensive overview of its identifiers, properties, synthesis protocols, and key applications.

Chemical Identifiers and Properties

5-Chloropentanal is registered under several chemical databases, ensuring its unique identification for regulatory and research purposes. Its physical and chemical properties are crucial for handling, storage, and reaction planning.

Table 1: Chemical Identifiers for **5-Chloropentanal**

Identifier	Value	Reference
CAS Number	20074-80-0	[2] [3]
IUPAC Name	5-chloropentanal	[2] [4]
Molecular Formula	C ₅ H ₉ ClO	[2] [3]
Molecular Weight	120.58 g/mol	[2] [5]
InChI	InChI=1S/C5H9ClO/c6-4-2-1-3-5-7/h5H,1-4H2	[2] [4]
InChIKey	ZNLHWEDEIKEQDK-UHFFFAOYSA-N	[2] [4]
Canonical SMILES	C(CCCl)CC=O	[2]
EC Number	869-782-6	[2] [3]
DSSTox Substance ID	DTXSID20349105	[2] [3]

Table 2: Physicochemical Properties of **5-Chloropentanal**

Property	Value	Reference
Appearance	Colorless to light yellow liquid	[6] [7] [8]
Boiling Point	172 °C at 760 mmHg	[9] [10]
Density	~1.006 g/cm ³	[9] [10]
Flash Point	66.8 - 67 °C	[9] [10]
Refractive Index	~1.419	[9] [10]
Solubility	Soluble in ethyl acetate and dichloromethane	[6]
Vapor Pressure	1.36 mmHg at 25°C	[9] [10]
Storage Conditions	Inert atmosphere, store in freezer (-20°C to 8°C)	[3] [4] [6]

Synthesis Protocols

The synthesis of **5-Chloropentanal** can be achieved through several routes. The most common methods involve the oxidation of the corresponding alcohol or the reduction of a carboxylic acid derivative.

This method utilizes the partial reduction of an ester to an aldehyde using Diisobutylaluminium hydride (DIBAL-H). It is a widely used laboratory-scale synthesis.[\[5\]](#)[\[7\]](#)[\[11\]](#)

Objective: To synthesize **5-Chloropentanal** via the reduction of methyl 5-chloropentanoate.

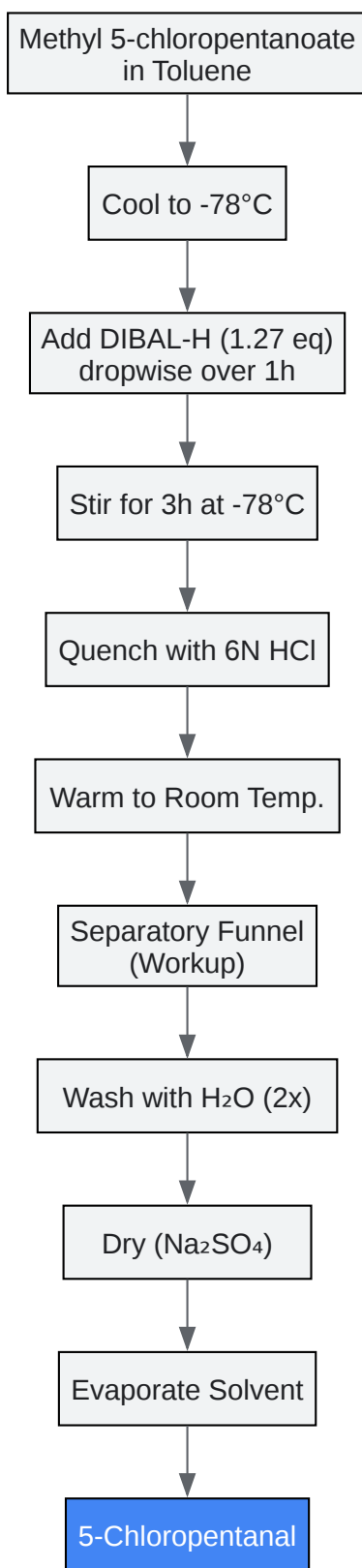
Reactants:

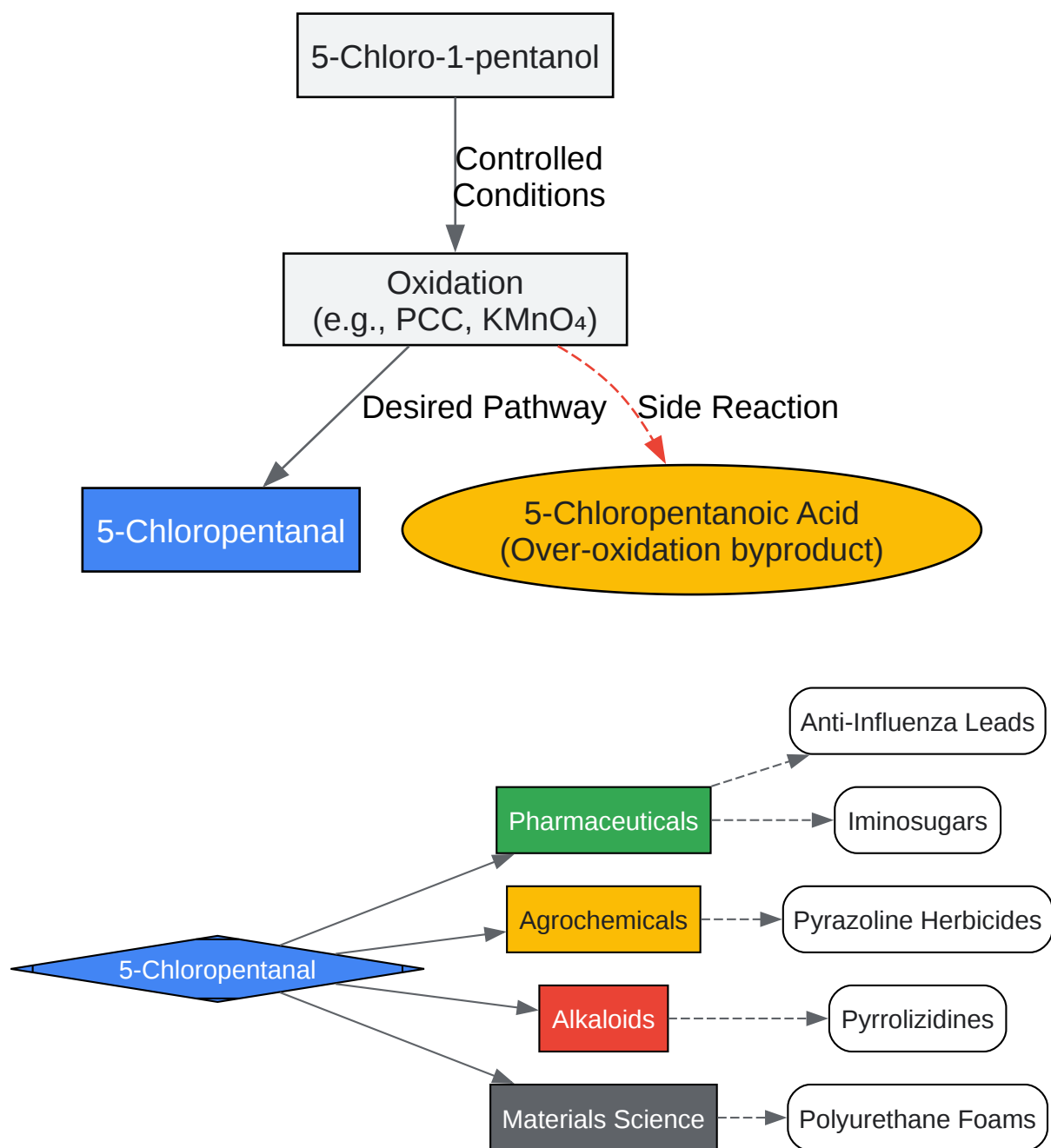
- Methyl 5-chloropentanoate (1.0 eq)
- DIBAL-H (1 M solution in toluene, 1.27 eq)
- Toluene (Anhydrous)
- 6N Hydrochloric acid
- Water (Deionized)
- Anhydrous Sodium Sulfate

Procedure:

- A solution of Methyl 5-chloropentanoate (3.5 mL, 23.6 mmol) in anhydrous toluene (130 mL) is prepared in a flame-dried, three-necked flask under an argon atmosphere.[\[5\]](#)
- The solution is cooled to -78 °C using a dry ice/acetone bath.[\[5\]](#)
- DIBAL-H solution (30 mL, 30 mmol) is added dropwise over 1 hour, maintaining the temperature at -78 °C.[\[5\]](#)
- The reaction mixture is stirred for an additional 3 hours at -78 °C after the addition is complete.[\[7\]](#)

- The reaction is quenched by the slow, dropwise addition of 6N hydrochloric acid (50 mL).[\[5\]](#)
[\[7\]](#)
- The mixture is allowed to warm to room temperature.[\[5\]](#)
- The organic and aqueous layers are separated. The organic layer is washed twice with water, dried over anhydrous sodium sulfate, and the solvent is partially evaporated under reduced pressure.[\[5\]](#)
- The resulting **5-Chloropentanal** is obtained as a clear, colorless liquid (yield: 49% by NMR). The product is typically used in the next step without further purification and should be stored at 4°C under an argon atmosphere.[\[5\]](#)[\[7\]](#)





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